Potential Biological Activity of 4-(2,4-Dimethylphenoxy)butan-1-ol

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Compound of Interest

Compound Name:	*4-(2,4-Dimethylphenoxy)butan-1-ol*
CAS No.:	*1153128-71-2*
Cat. No.:	*B1386358*

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Part 1: Executive Summary & Chemical Identity[1]

4-(2,4-Dimethylphenoxy)butan-1-ol is a lipophilic primary alcohol belonging to the class of aryloxyalkanols.[1] While less characterized in public pharmacopeias than its chlorinated analogs (e.g., 2,4-D derivatives) or branched homologs (e.g., Gemfibrozil intermediates), this molecule represents a critical "scaffold probe" in medicinal chemistry and agrochemical discovery.

Its biological activity is bifurcated into two distinct modalities:[1]

- Intrinsic Activity: As a membrane-active agent capable of non-specific anesthesia and antimicrobial action due to its amphiphilic phenol-ether structure.[1]
- Metabolic Pro-Drug Potential: As a metabolic precursor to 4-(2,4-dimethylphenoxy)butyric acid, a structural analog of known auxin herbicides and PPAR-alpha agonists.

Physicochemical Profile (Calculated)

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Property	Value (Est.)[2][3][4][5]	Relevance
Formula	$C_{12}H_{18}O_2$	Core Scaffold
MW	194.27 g/mol	Fragment-based Drug Discovery (FBDD) compliant
LogP	3.2 - 3.5	High membrane permeability; Blood-Brain Barrier (BBB) penetrant
H-Bond Donors	1 (Alcohol)	Metabolic handle for conjugation/oxidation
H-Bond Acceptors	2 (Ether, Alcohol)	Receptor binding capability
Rotatable Bonds	5	Flexible alkyl chain facilitates induced fit binding

Part 2: Structural Homology & Pharmacophore Analysis[1]

To predict the biological activity of this specific molecule with high confidence, we must analyze its Structural Activity Relationship (SAR) against clinically and agriculturally validated agents.

The Fibrate Connection (Lipid Lowering)

The molecule shares a high degree of homology with Gemfibrozil (Lopid), a lipid-lowering drug.

- Gemfibrozil: 5-(2,5-dimethylphenoxy)-2,2-dimethylpentanoic acid.[1]
- Target Molecule: **4-(2,4-dimethylphenoxy)butan-1-ol**.[1]
- SAR Insight: The target molecule lacks the gem-dimethyl substitution on the alkyl chain and the terminal carboxylic acid. However, in vivo oxidation of the primary alcohol to the carboxylic acid would yield a "nor-gem-dimethyl" fibrate analog.[1] This suggests potential (albeit likely weaker) agonism of PPAR-alpha (Peroxisome Proliferator-Activated Receptor alpha), regulating lipid metabolism.

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The Auxin Connection (Agrochemical)

The structure is the non-chlorinated, alcohol precursor to 2,4-DB (2,4-Dichlorophenoxybutyric acid).[6]

- Mechanism: In plants, phenoxy-butyric acids are inactive until converted via beta-oxidation into the active acetic acid form (e.g., 2,4-D).
- Prediction: **4-(2,4-Dimethylphenoxy)butan-1-ol** would be rapidly oxidized to the butyric acid derivative in plant tissue, then beta-oxidized to 2,4-Dimethylphenoxyacetic acid.[1] This final metabolite is a known weak auxin. Therefore, the alcohol likely acts as a pro-herbicide with selectivity for plants capable of efficient beta-oxidation (legumes are often resistant, broadleaf weeds susceptible).

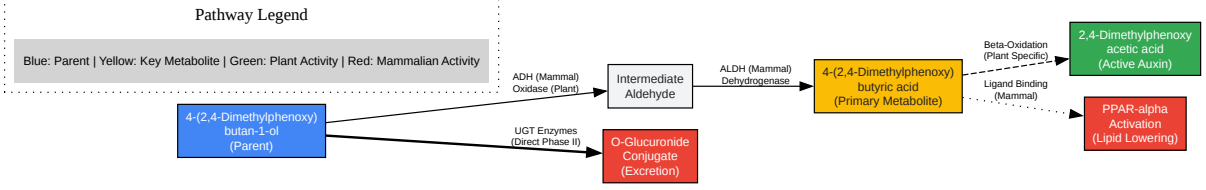
The Anesthetic/Antimicrobial Motif

Simple phenoxy-alcohols (e.g., Phenoxyethanol) are used as antiseptics. The addition of the 2,4-dimethyl group increases lipophilicity (LogP > 3), enhancing membrane intercalation.

- Prediction: Moderate to high antimicrobial activity (Gram-positive bias) and local anesthetic potential via sodium channel blockade (similar to Mexiletine, though Mexiletine is an amine).

Part 3: Metabolic & Signaling Pathways (Visualization)

The biological fate of this molecule is dictated by oxidative enzymes. The following diagram illustrates the "Bio-Activation" pathway in mammalian and plant systems.



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Caption: Figure 1. Divergent metabolic activation pathways. In mammals, the alcohol is a substrate for conjugation or oxidation to a PPAR-active acid. In plants, it acts as a pro-auxin via beta-oxidation.[1]

Part 4: Experimental Validation Framework

To confirm these hypotheses, the following experimental protocols are recommended. These are designed to be self-validating systems with positive and negative controls.[1]

Protocol A: Synthesis Verification (Williamson Ether Synthesis)

Before biological testing, ensure >98% purity to rule out phenol toxicity.

- Reagents: 2,4-Dimethylphenol (1.0 eq), 4-Chlorobutan-1-ol (1.2 eq), K_2CO_3 (2.0 eq), KI (cat.), in Acetone or DMF.
- Reflux: 12-24 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Workup: Filter salts, evaporate solvent, dissolve residue in DCM, wash with 1M NaOH (removes unreacted phenol - Critical Step), wash with brine, dry over $MgSO_4$.
- Validation: ^1H NMR must show triplet at ~4.0 ppm ($O-CH_2$) and triplet at ~3.6 ppm (CH_2-OH). [1] Absence of phenolic OH signal at >5.0 ppm confirms ether linkage.

Protocol B: In Vitro PPAR-alpha Reporter Assay

Objective: Determine if the oxidized metabolite mimics fibrates.[1]

- Cell Line: HEK293T transfected with human PPARα-LBD (Ligand Binding Domain) fused to Gal4 DNA-binding domain, plus a Luciferase reporter.
- Treatment:
  - Test: **4-(2,4-Dimethylphenoxy)butan-1-ol** (pre-incubated with liver microsomes to generate the acid metabolite) at 1, 10, 50, 100 µM.

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- Positive Control: Gemfibrozil (50 µM) or Fenofibrate.
- Negative Control: DMSO vehicle.

- Readout: Measure Luminescence after 24h.
- Interpretation: A >2-fold increase in luminescence over vehicle indicates agonist activity.

Protocol C: Antimicrobial MIC Determination (Broth Microdilution)

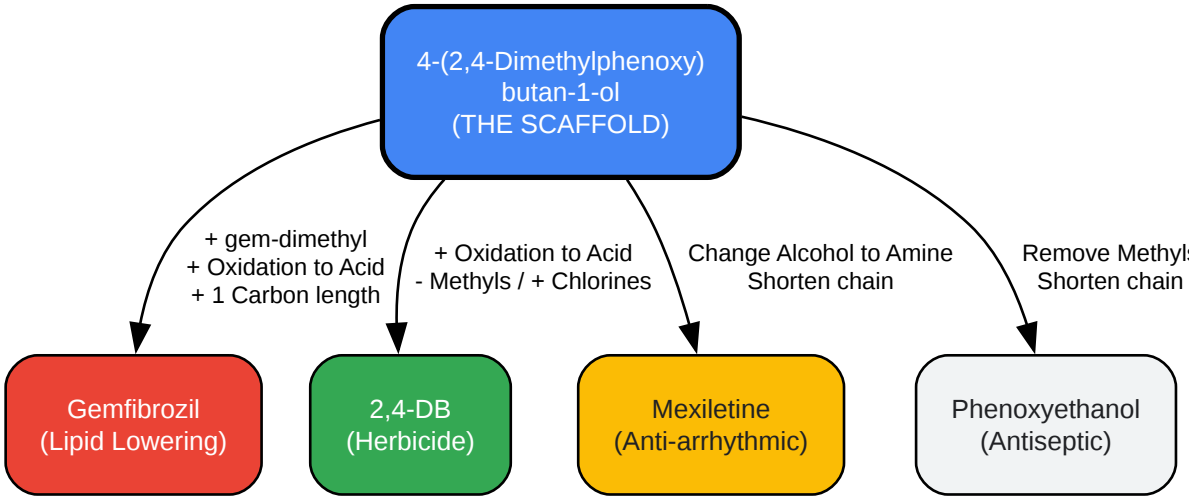
Objective: Assess intrinsic membrane disruption activity.

- Strains:S. aureus (Gram+), E. coli (Gram-), C. albicans (Fungal).
- Method: 96-well plate format. Serial dilutions of the compound (0.5 - 256 µg/mL) in Mueller-Hinton Broth.[1]
- Inoculum: 5 x 10^5 CFU/mL.
- Incubation: 37°C for 18-24h.
- Endpoint: Lowest concentration with no visible growth (MIC).
- Mechanistic Check: If MIC is low (<10 µg/mL), perform a Time-Kill Assay to distinguish bacteriostatic vs. bactericidal action.

Part 5: SAR Visualization (Graphviz)

The following diagram maps the structural modifications required to shift the molecule's activity between different pharmacological classes.

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Caption: Figure 2. Structure-Activity Relationship (SAR) map.[1] The target molecule sits at the intersection of lipid regulators, herbicides, and membrane-active anesthetics.

Part 6: References

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